

Proper Disposal Procedures for MRE Flameless Ration Heaters

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Compound of Interest

Compound Name: MRE 0094

Cat. No.: B15571984

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It is important to clarify that "**MRE 0094**" does not correspond to a recognized chemical compound in the provided search results. The information below pertains to the proper disposal of Flameless Ration Heaters (FRHs) found in Meal, Ready-to-Eat (MRE) kits.

Flameless Ration Heaters (FRHs) contain magnesium, iron, and other components that react with water to generate heat. The disposal procedures for these devices differ significantly depending on whether they have been activated (used) or remain unactivated (unused).

Operational Controls and Safety Precautions

Before disposal, it is crucial to adhere to the following safety measures:

- Ensure Material Safety Data Sheets (MSDS) are readily available and current.[\[1\]](#)
- Store MRE heaters away from liquids, as they are water-reactive hazardous materials.[\[1\]](#)
- Do not place MRE heaters near an open flame. The vapors released during activation contain hydrogen, which is a flammable gas.[\[1\]](#)
- Only activate MRE heaters in a well-ventilated area because the released vapors can displace oxygen.[\[1\]](#)
- A compatible fire extinguisher should be readily accessible.[\[1\]](#)

- Personnel handling MRE heaters should receive Hazard Communication and general environmental awareness training.^[1]

Disposal Procedures for Activated vs. Unactivated Heaters

The primary distinction in disposal protocol is whether the heater has been used.

Heater Status	Waste Classification	Disposal Method
Activated (Used)	Non-hazardous solid waste	Dispose of in approved solid waste containers or as normal refuse. ^{[1][2]}
Unactivated (Unused)	Hazardous Waste	Must be disposed of as hazardous waste. ^[1] Segregate from normal refuse and dispose of separately. ^[3] It is against the law to dispose of unactivated heaters in a solid waste container. ^[1]
Damaged	Hazardous Waste	Should be collected and managed as hazardous waste. ^[2]

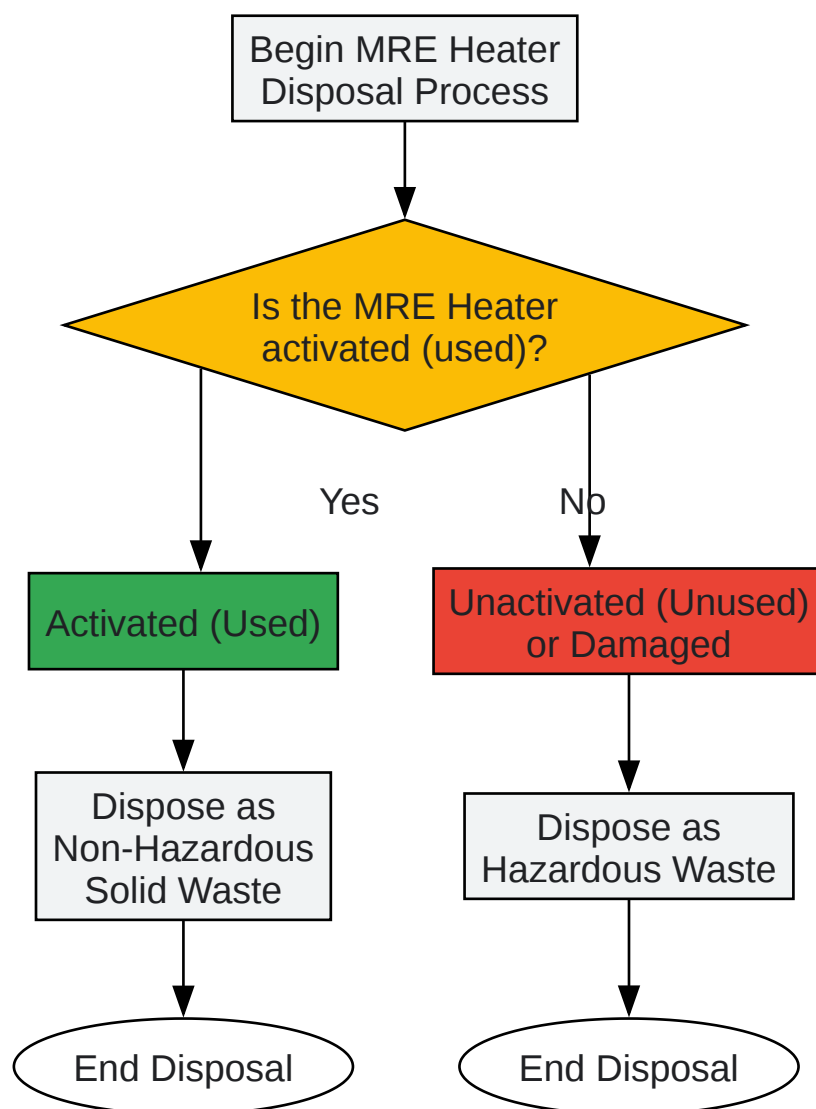
Incineration and landfilling are both considered viable disposal options for MREs and FRHs. However, unreacted FRH material should be placed in a separate landfill cell that is capped before compaction to prevent the pads from rupturing and reacting.^[3]

Experimental Protocols

While detailed experimental protocols for the disposal of MRE heaters are not provided in the search results, the underlying principle of their function is an oxidation-reduction reaction between magnesium and water.^[3] The disposal guidelines are based on the reactivity of the unused heater pads when they come into contact with water, which can pose a fire hazard in landfills.^[1]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of MRE Flameless Ration Heaters.



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References

- 1. miramar.marines.mil [miramar.marines.mil]
- 2. home.army.mil [home.army.mil]
- 3. apps.dtic.mil [apps.dtic.mil]
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